

safety data sheet for chenodeoxycholic acid-d9

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Compound of Interest

Compound Name: *Chenodeoxycholic Acid-d9*

Cat. No.: *B12429722*

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Safety Data Sheet: Chenodeoxycholic Acid-d9

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Chenodeoxycholic Acid-d9**. While specific safety data for the deuterated form is not readily available, the information presented here is based on the well-documented properties of its non-deuterated analogue, Chenodeoxycholic Acid (CAS No. 474-25-9). The isotopic labeling is not expected to significantly alter the chemical or toxicological properties in a manner that would affect standard safety, handling, and emergency procedures.

Chemical and Physical Properties

Chenodeoxycholic acid is a primary bile acid synthesized in the liver from cholesterol.^{[1][2][3]} It appears as a white to light yellow crystalline powder.^[4] While insoluble in water, it is soluble in alcohol and acetic acid.^{[1][3]}

Table 1: Physical and Chemical Properties of Chenodeoxycholic Acid

Property	Value	Source
Molecular Formula	C24H40O4	[4][5]
Molecular Weight	392.57 g/mol	[1][4][5]
Melting Point	142-146°C	[4]
162 - 168 °C	[6]	[4]
165 to 167 °C	[1]	
Solubility in Water	89.9 mg/L (at 20 °C)	
Insoluble	[1][3]	[7]
Appearance	White to light yellow crystalline powder	[4]
White powder solid	[6]	[4]
Odor	No data available	

Hazard Identification and GHS Classification

Chenodeoxycholic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][5][6][8]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4][5][6][8]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[4]

Signal Word: Warning[5][6]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
 - P264: Wash skin thoroughly after handling.[4][5]
 - P271: Use only outdoors or in a well-ventilated area.[4]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5][9]
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][5]
 - P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[4]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][9]
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
 - P332+P313: If skin irritation occurs: Get medical advice/attention.[4]
 - P337+P313: If eye irritation persists: Get medical advice/attention.[4]
 - P362: Take off contaminated clothing and wash before reuse.[4][5]
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4]
 - P405: Store locked up.[4]
- Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Experimental Protocols: First-Aid Measures

In the event of exposure to chenodeoxycholic acid, the following first-aid protocols should be implemented immediately.

Table 3: First-Aid Measures

Exposure Route	Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Obtain medical aid.[4]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid.[4]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid immediately.[4]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.[4]

Handling, Storage, and Accidental Release

Proper handling and storage procedures are crucial to minimize the risk of exposure and ensure the stability of the compound.

Handling:

- Avoid contact with skin, eyes, and clothing.[4]

- Wash hands thoroughly after handling.[4]
- Use only with adequate ventilation.[4]
- Wear suitable protective clothing, gloves, and eye/face protection.[4]
- Minimize dust generation and accumulation.[4]
- Keep away from sources of ignition.[4]

Storage:

- Store in a tightly-closed container when not in use.[4]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[4]

Accidental Release Measures:

- Wear protective equipment and keep unprotected personnel away.[4]
- Ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Prevent further leakage or spillage if safe to do so.[4]
- Use inert material to absorb the spill and place it into a suitable disposal container.[4]
- Do not let the product enter drains, other waterways, or soil.[4]

Toxicological and Ecological Information

Toxicological Information:

- The chemical, physical, and toxicological properties have not been thoroughly investigated.
- Chronic therapy with chenodiol has been associated with transient elevations in serum aminotransferase levels.[10]

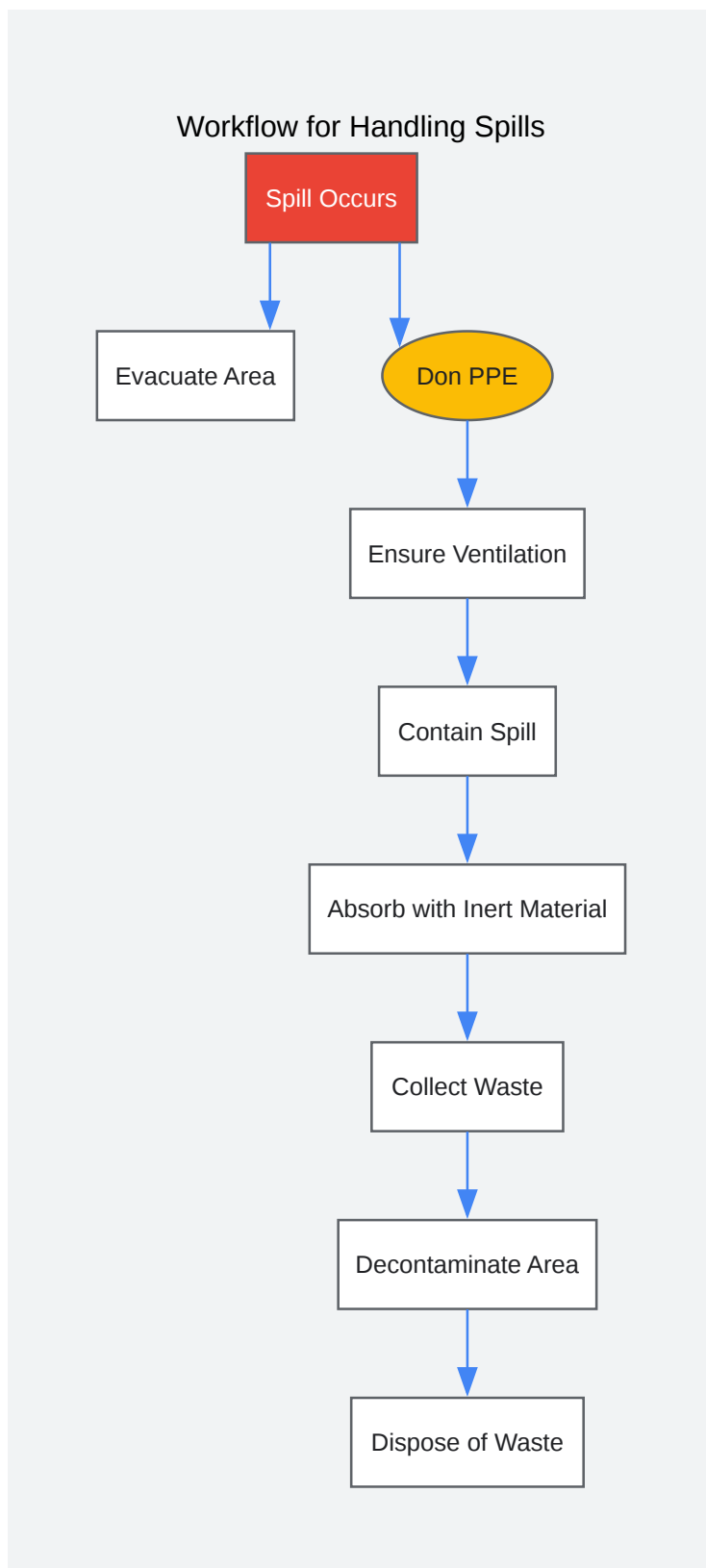
- In animal models, chenodiol is less hepatotoxic than lithocholic acid but more injurious than ursodiol.[10]
- Higher fecal concentrations of chenodeoxycholic acid have been associated with a higher risk of colorectal cancer.[1]

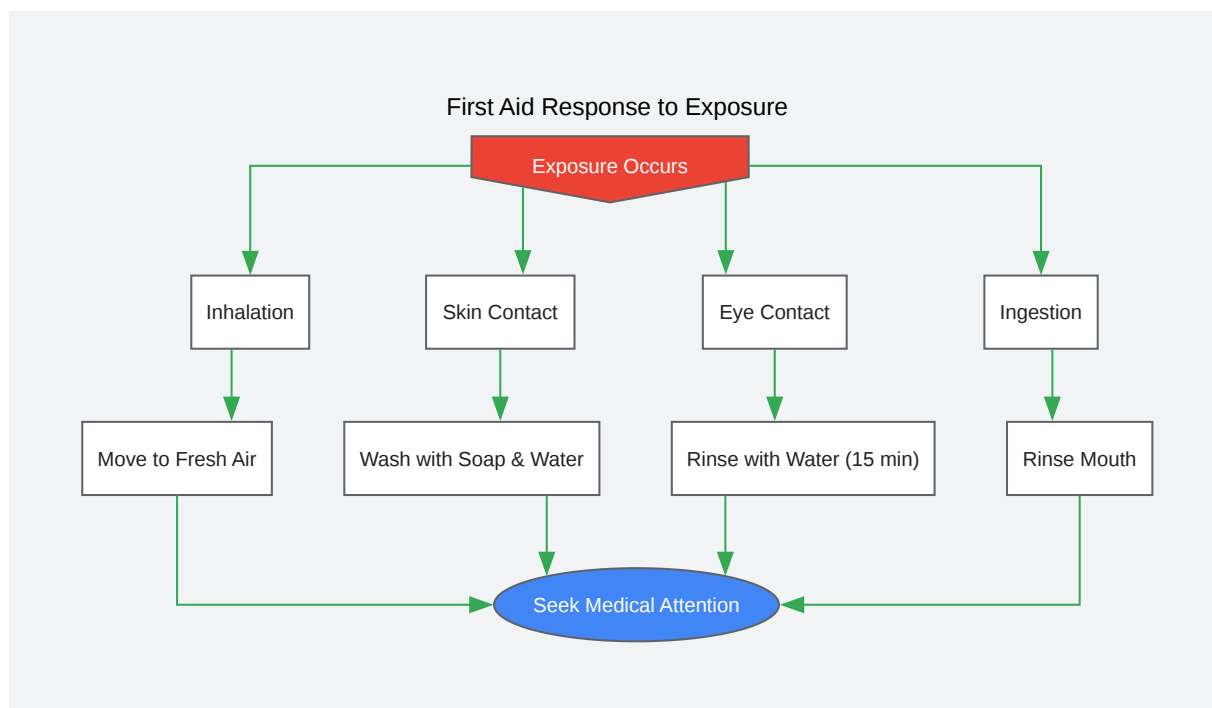
Ecological Information:

- Readily biodegradable (82% in 28 days).
- Toxicity to fish (*Danio rerio*): LC50 > 100 mg/l - 96 h.
- Toxicity to algae (*Pseudokirchneriella subcapitata*): ErC50 > 100 mg/l - 72 h.

Visualized Workflows and Pathways

The following diagrams illustrate key safety and handling workflows.





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